

Essential Guide to the Proper Disposal of G-5758

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Compound of Interest

Compound Name: G-5758
Cat. No.: B15134854

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For researchers, scientists, and drug development professionals utilizing **G-5758**, a selective IRE1 α inhibitor, adherence to proper disposal protocols is paramount for laboratory safety and environmental stewardship. This guide furnishes essential safety and logistical information, including operational and disposal plans, to directly address procedural questions regarding the handling and disposal of this research-use-only compound. In the absence of a publicly available, specific Safety Data Sheet (SDS) for **G-5758**, this document outlines procedures based on general best practices for the disposal of potent, solid, non-volatile chemical compounds. All procedures must be executed in strict accordance with institutional, local, state, and federal regulations.

G-5758 Quantitative Data Summary

The following table summarizes key quantitative data for **G-5758**, compiled for easy reference and comparison.

Property	Value	Source
CAS Number	2413455-99-7	[1][2]
Molecular Weight	588.58 g/mol	[3]
IC50 (IRE1 α , HTRF binding assay)	0.27 nM	[3]
IC50 (IRE1 α -RNase)	4.3 nM	[3]
IC50 (XBP1s luciferase reporter)	38 nM	[1][3]
Solubility in DMSO	10 mM	[3]
Storage (Solid Powder)	-20°C for 12 months; 4°C for 6 months	[3]
Storage (In Solvent)	-80°C for 6 months; -20°C for 6 months	[3]

Experimental Protocol: General Disposal and Decontamination

The following generalized protocol is provided for the disposal of **G-5758**. This protocol should be adapted to align with your institution's specific safety guidelines and regulatory requirements.

1. Personal Protective Equipment (PPE) Requirements:

- **Gloves:** Wear nitrile or other chemically resistant gloves at all times.
- **Eye Protection:** Use safety glasses with side shields or chemical splash goggles.
- **Lab Coat:** A standard laboratory coat is required.
- **Respiratory Protection:** If there is a risk of aerosolization, a properly fitted respirator may be necessary. Consult your institution's Environmental Health and Safety (EHS) office for specific guidance.

2. Disposal of Unused Solid **G-5758**:

- Do not dispose of solid **G-5758** in standard trash or down the drain.
- Collect all waste **G-5758** powder in a clearly labeled, sealed container. The label should include the chemical name ("**G-5758**"), CAS number (2413455-99-7), and any known hazard information.
- Store the waste container in a designated, secure area for chemical waste pickup.
- Contact your institution's EHS office to arrange for proper disposal by a licensed hazardous waste contractor.

3. Disposal of **G-5758** Solutions:

- Aqueous Solutions: Due to the nature of this compound, disposal down the sanitary sewer is not recommended. Collect all aqueous solutions containing **G-5758** in a labeled, sealed waste container.
- Organic Solvent Solutions: Solutions of **G-5758** in organic solvents (e.g., DMSO) must be collected in a designated, labeled hazardous waste container for flammable or organic waste.
- Never mix incompatible waste streams.

4. Decontamination of Labware and Surfaces:

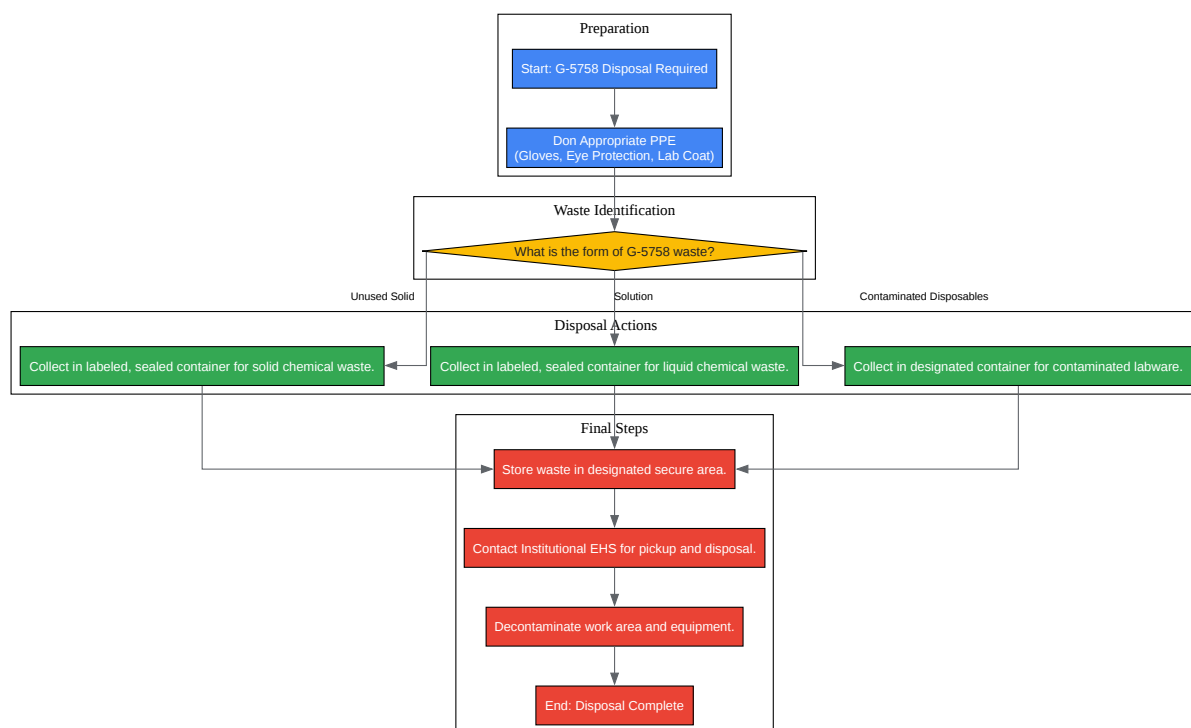
- Glassware and Equipment: Reusable glassware and equipment should be decontaminated by rinsing with an appropriate solvent (e.g., ethanol or acetone) to remove residual **G-5758**. Collect the rinsate as hazardous waste. Following the initial rinse, wash with soap and water.
- Disposable Labware: All disposable items that have come into contact with **G-5758** (e.g., pipette tips, tubes, gloves) should be collected in a designated, labeled hazardous waste container.
- Work Surfaces: Decontaminate work surfaces by wiping with a cloth dampened with an appropriate solvent, followed by a thorough cleaning with soap and water.

5. Spill Response:

- In the event of a spill, evacuate the immediate area and alert your supervisor and institutional EHS office.
- For small spills of solid **G-5758**, carefully sweep the material into a labeled waste container, avoiding dust generation.
- For small liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and collect it in a sealed, labeled container for hazardous waste disposal.
- Ensure the area is well-ventilated during cleanup.

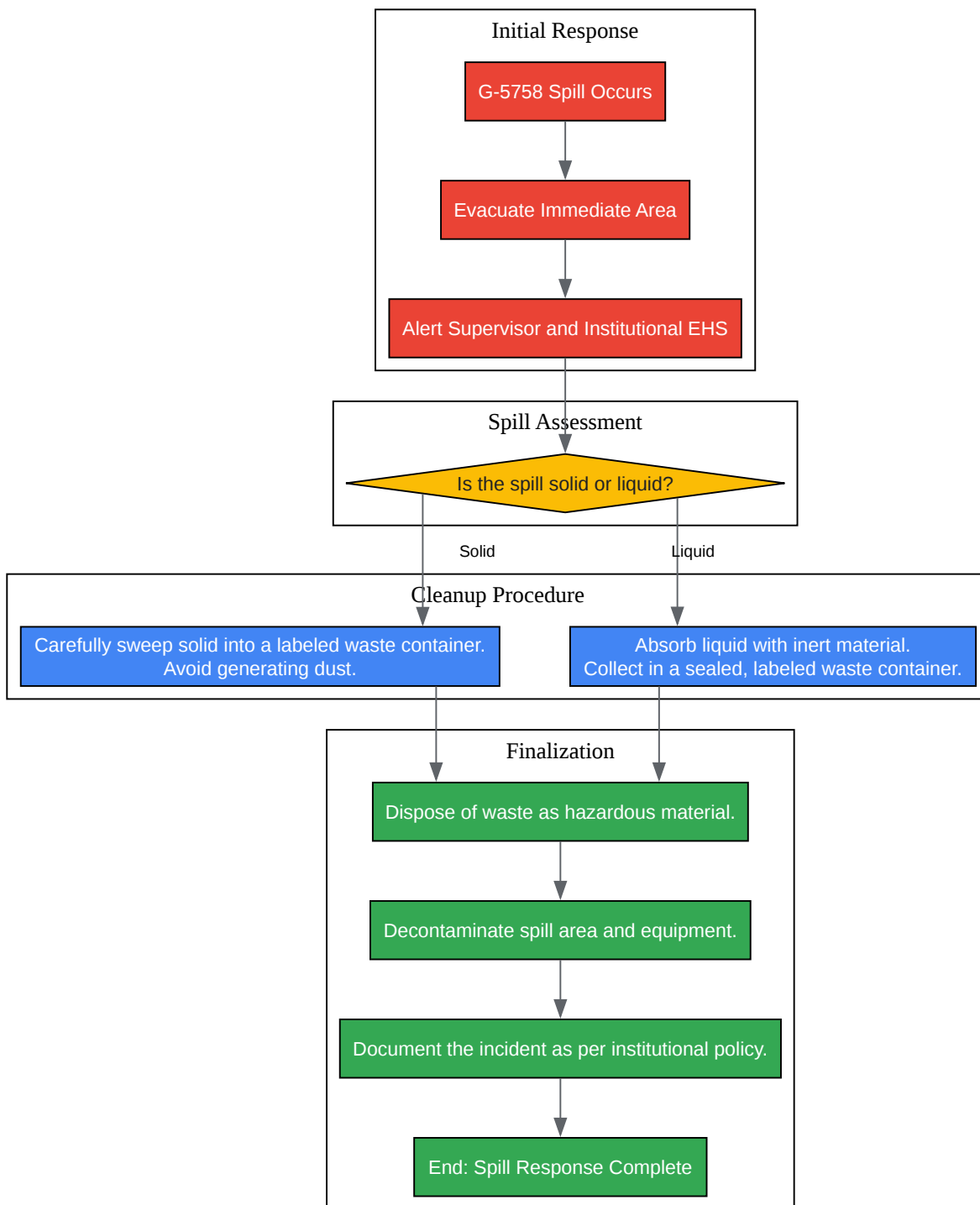
Mandatory Visualizations

The following diagrams illustrate key procedural workflows for the safe handling and disposal of **G-5758**.



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Caption: Workflow for the proper disposal of **G-5758**.



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Caption: Logical workflow for responding to a **G-5758** spill.

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References

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- [3. G-5758 | IRE1 \$\alpha\$ inhibitor | Probechem Biochemicals \[probechem.com\]](https://www.probechem.com)
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